

# Standard Operating Procedures for Iodine-120 Radiochemistry: Application Notes and Protocols

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## Compound of Interest

Compound Name:	Iodine-120
CAS No.:	15480-34-9
Cat. No.:	B1201904

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Iodine-120** ( $^{120}\text{I}$ ) is a positron-emitting radionuclide with a relatively short half-life of approximately 81 minutes, making it an attractive candidate for Positron Emission Tomography (PET) imaging.[1][2] Its application in radiolabeling pharmaceuticals, particularly peptides and other biomolecules, offers the potential for in vivo tracking and pharmacokinetic studies of novel drug candidates. This document provides a comprehensive overview of the standard operating procedures for the production, purification, radiolabeling, and quality control of **Iodine-120**, intended to guide researchers and professionals in the field of drug development and nuclear medicine.

## Physicochemical Properties of Iodine-120

A clear understanding of the decay characteristics of **Iodine-120** is crucial for its application in PET imaging and for ensuring radiation safety.

Property	Value
Half-life ( $T_{1/2}$ )	81.6 ± 0.2 minutes[2]
Decay Mode	Electron Capture (EC) / Positron Emission ( $\beta^+$ ) [2]
Daughter Nuclide	$^{120}\text{Te}$ (Tellurium-120)[2]
Positron Abundance	47.9% to 55.0%[1]
Maximum Positron Energy	4 MeV[1]
Primary Gamma Energy	Not specified in provided results

## Production of Iodine-120

The most common method for producing **Iodine-120** is through the proton bombardment of enriched Tellurium-120 ( $^{120}\text{Te}$ ) in a cyclotron.[1]

### Experimental Protocol: Cyclotron Production via $^{120}\text{Te}(p,n)^{120}\text{I}$ Reaction

Objective: To produce **Iodine-120** by irradiating a highly enriched  $^{120}\text{TeO}_2$  target with protons.

Materials:

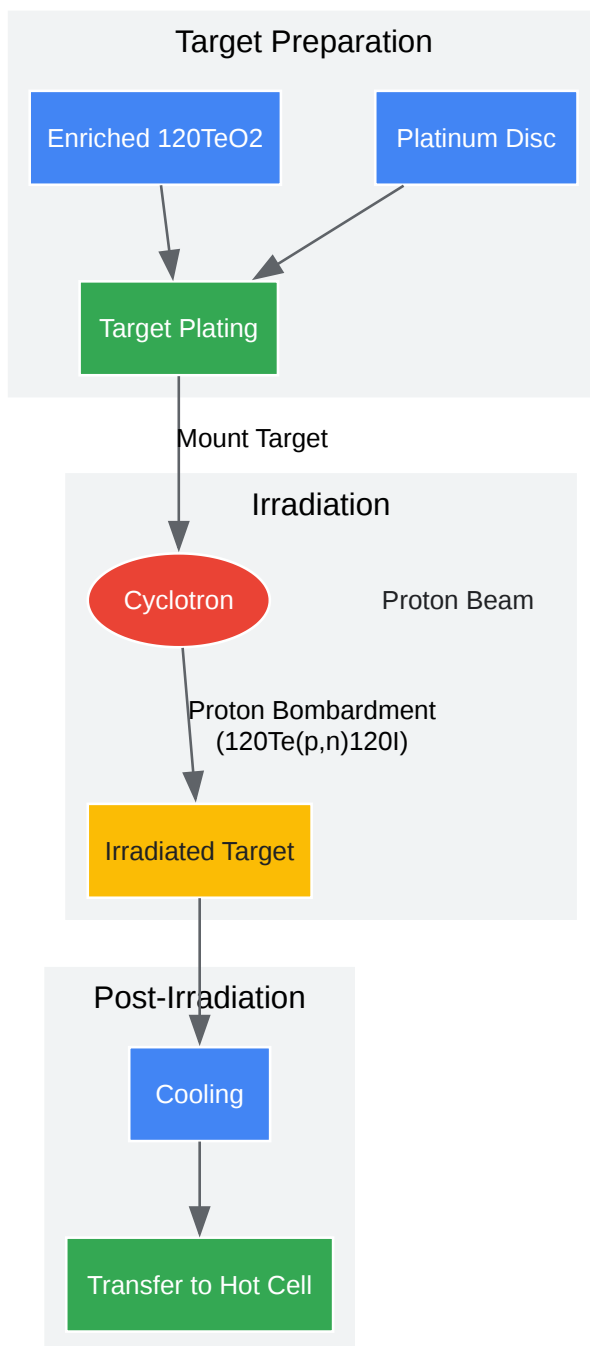
- Highly enriched  $^{120}\text{TeO}_2$  target material
- Platinum disc for target backing
- Medical PET cyclotron with proton beam capabilities (e.g., 13-15 MeV)
- Solid target irradiation system

Procedure:

- Prepare the target by depositing a thin, uniform layer of highly enriched  $^{120}\text{TeO}_2$  onto a platinum disc.

- Mount the target in a suitable solid target irradiation system.
- Irradiate the target with a proton beam of appropriate energy (e.g., 13-15 MeV). The beam current and irradiation time will depend on the desired activity of **Iodine-120**.
- After irradiation, allow for a brief cooling period to permit the decay of short-lived impurities.
- Transfer the irradiated target to a shielded hot cell for subsequent purification.

## Workflow for Iodine-120 Production



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Diagram of the **Iodine-120** production workflow.

## Purification of Iodine-120

After production, **Iodine-120** must be separated from the Tellurium target material and any other radionuclidic impurities. A common method for this is thermochromatography.

### Experimental Protocol: Purification by Thermochromatography

Objective: To separate volatile **Iodine-120** from the non-volatile  $^{120}\text{TeO}_2$  target material.

Materials:

- Irradiated  $^{120}\text{TeO}_2$  target
- Thermochromatography system (furnace, quartz tube, inert gas supply)
- Collection vessel (e.g., cooled trap)
- 0.02 M NaOH solution

Procedure:

- Place the irradiated  $^{120}\text{TeO}_2$  target into the quartz tube of the thermochromatography furnace.
- Heat the furnace to a temperature sufficient to vaporize the iodine (e.g.,  $760^\circ\text{C}$ ), while passing a stream of inert gas (e.g., Argon or Helium) through the tube.
- The volatile **Iodine-120** will be carried along with the gas stream.
- Collect the **Iodine-120** in a cooled trap containing a small volume of 0.02 M NaOH solution. The resulting product is sodium iodide ( $^{120}\text{I}^-$ NaI).
- The  $^{120}\text{TeO}_2$  target material remains in the furnace and can be recovered for future irradiations.

## Radiolabeling with Iodine-120

**Iodine-120** can be incorporated into various molecules, particularly peptides containing tyrosine or histidine residues, through electrophilic substitution.

## Experimental Protocol: Direct Radioiodination of a Tyrosine-Containing Peptide

Objective: To label a peptide with **Iodine-120** at a tyrosine residue.

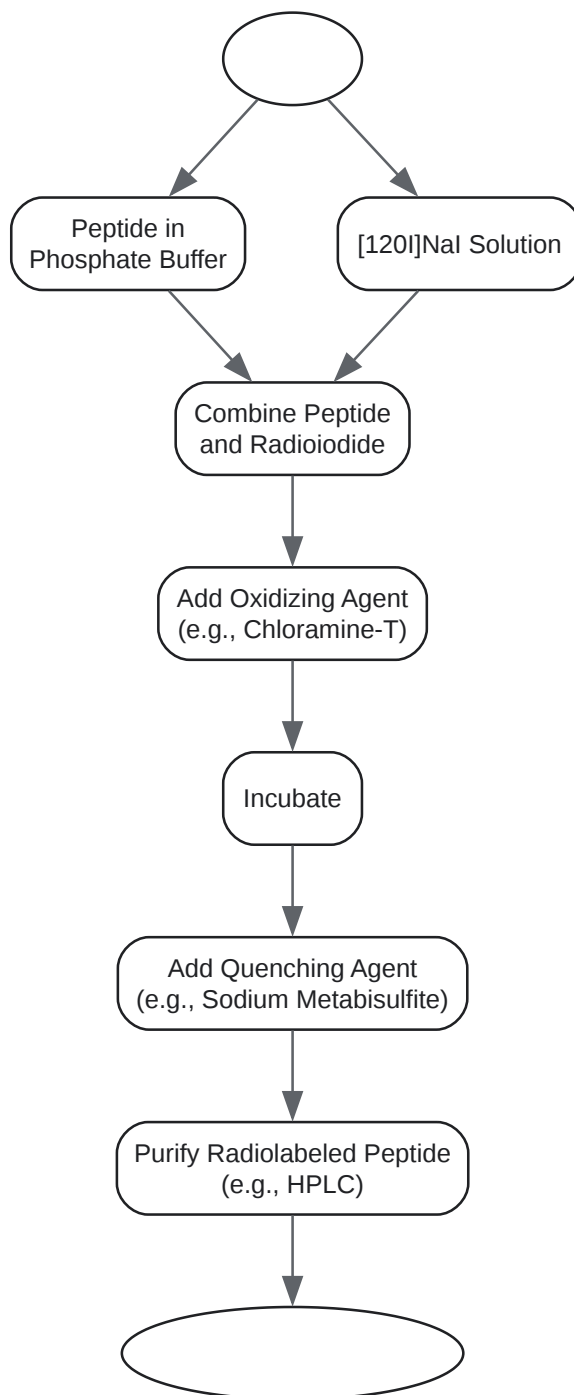
Materials:

- [<sup>120</sup>I]NaI in 0.02 M NaOH
- Peptide containing a tyrosine residue
- Oxidizing agent (e.g., Chloramine-T, Iodogen®, or lactoperoxidase)
- Phosphate buffer (pH 7.4)
- Quenching agent (e.g., sodium metabisulfite)
- Purification system (e.g., HPLC or solid-phase extraction cartridges)

Procedure:

- To a reaction vial, add the peptide solution in phosphate buffer.
- Add the [<sup>120</sup>I]NaI solution.
- Initiate the reaction by adding the oxidizing agent. The choice of oxidizing agent and reaction conditions (time, temperature) will depend on the sensitivity of the peptide to oxidation.
- Allow the reaction to proceed for a specified time (typically a few minutes).
- Quench the reaction by adding a quenching agent to reduce any remaining oxidizing agent.
- Purify the radiolabeled peptide from unreacted [<sup>120</sup>I]iodide and other reactants using an appropriate method such as HPLC or a C18 Sep-Pak cartridge.

## Workflow for Direct Radioiodination



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Diagram of the direct radioiodination workflow.

## Quality Control

Ensuring the quality of the final radiolabeled product is critical for its use in research and potential clinical applications. The following quality control tests should be performed.

Quality Control Test	Method	Acceptance Criteria
Radionuclidic Purity	Gamma Ray Spectroscopy	The gamma spectrum should be characteristic of $^{125}\text{I}$ decay. Impurities (e.g., other iodine isotopes) should be below specified limits.
Radiochemical Purity	Radio-TLC or Radio-HPLC	The percentage of radioactivity associated with the desired radiolabeled compound should be $\geq 95\%$ .
Chemical Purity	HPLC with UV detection	The concentration of non-radioactive chemical impurities should be below toxicological concern.
pH	pH meter or pH strips	The pH of the final product should be within a physiologically acceptable range (typically 6.5-7.5).
Sterility	Standard microbiological tests	The product must be sterile if intended for in vivo use.
Endotoxin Content	Limulus Amebocyte Lysate (LAL) test	Endotoxin levels must be below the established limit for parenteral administration.

## Experimental Protocol: Determination of Radiochemical Purity by Radio-TLC

Objective: To determine the percentage of radioactivity corresponding to the labeled peptide versus free [ $^{125}\text{I}$ ]iodide.

Materials:

- Radiolabeled peptide solution
- TLC plate (e.g., silica gel)
- Mobile phase (solvent system appropriate for the peptide)
- Radio-TLC scanner or phosphor imager

Procedure:

- Spot a small amount of the radiolabeled peptide solution onto the baseline of the TLC plate.
- Develop the TLC plate in a chamber containing the appropriate mobile phase.
- Allow the solvent front to travel near the top of the plate.
- Remove the plate and allow it to dry.
- Analyze the distribution of radioactivity on the plate using a radio-TLC scanner or by exposing it to a phosphor screen.
- Calculate the radiochemical purity by determining the ratio of the radioactivity of the product peak to the total radioactivity on the chromatogram.

## Conclusion

The production and application of **Iodine-120** in radiochemistry offer a valuable tool for PET imaging in preclinical and potentially clinical research. Adherence to standardized operating procedures for its production, purification, radiolabeling, and quality control is essential to ensure the generation of high-quality radiopharmaceuticals for reliable and reproducible results. The protocols and data presented in these application notes provide a foundational guide for laboratories looking to establish and utilize **Iodine-120** radiochemistry.

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## References

- [1. Assessment of the short-lived non-pure positron-emitting nuclide \(120\)I for PET imaging - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. Iodine-120 - isotopic data and properties \[chemlin.org\]](#)
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